

# Olsalazine Stability Data & Experimental Conditions

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Olsalazine

CAS No.: 15722-48-2

Cat. No.: S538051

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The table below summarizes quantitative stability data and key experimental parameters from recent research.

Stability Aspect	Key Findings/Values	Experimental Conditions & Notes
<b>Environmental Degradation (Fungal)</b> [1] [2]	• ~89% removal in 7 days (fungus only). • ~99.5% degradation with laccase-mediator system. • <b>Kinetics:</b> $V_{max} = 111.11 \text{ hr}^{-1}$ , $K_m = 1537 \text{ mg L}^{-1}$ . • <b>Half-life (<math>t_{1/2}</math>)</b> & removal rates increase with higher <b>olsalazine</b> concentrations.	• <b>Agent:</b> Marine-derived fungus <i>Aspergillus aculeatus</i> . • <b>Optimal Redox Mediators:</b> ABTS, 1-hydroxybenzotriazole (HOBT), p-Coumaric acid. • <b>Design:</b> Optimized using Response Surface Methodology (RSM)-Box-Behnken Design (BBD). • <b>Stability:</b> Laccase enzyme stability was maintained at 93-98% with mediators at 2 mM drug concentration.
<b>Bacterial Degradation (Colon &amp; Feces)</b> [3] [4]	• <b>Half-life in Fasted Ascending Colon:</b> 57.8 min. • <b>Half-life in Feces:</b> 9.2 min. • Degradation follows <b>first-order kinetics</b> . • Degradation is negligible in the fed ascending colon state.	• <b>Agent:</b> Colonic bacteria. • <b>Mechanism:</b> Azo-reduction, cleaving the molecule into two molecules of the active metabolite, <b>5-aminosalicylic acid (mesalamine)</b> . • <b>Conditions:</b> Experiments conducted under anaerobic conditions.
<b>Chemical Stability in Solution</b> [3]	Chemically stable for <b>at least 2 hours</b> in phosphate buffers across a pH range of <b>4.0 to 9.0</b> .	Buffer composition and exact temperature not specified.
<b>Stability in Biological Samples</b> [5]	• <b>In Water:</b> Stable at -20°C, 4°C, and room temperature. • <b>In Urine:</b> <b>Olsalazine</b> and Ac-5-ASA are stable; 5-ASA concentration decreases at 4°C and room	

temperature. • **In Feces:** 5-ASA degrades to near zero in 7 days at 4°C and room temperature; stable with preservative (e.g., HgCl<sub>2</sub>). | For accurate analysis, biological samples require freezing at -20°C and the use of preservatives to prevent metabolite degradation. |

## Experimental Protocols for Key Studies

Here are the detailed methodologies for the two main degradation studies to assist in your experimental replication.

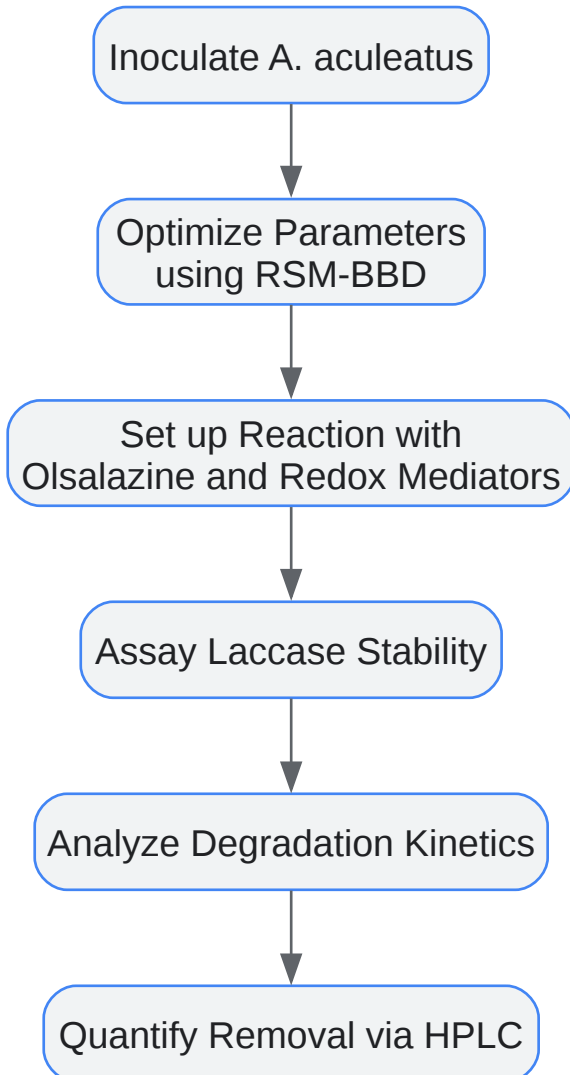
### Protocol for Fungal Degradation of Olsalazine [1] [2]

This protocol outlines the process for optimizing and studying **olsalazine** degradation using a marine-derived fungus.

- **1. Fungal Cultivation:** Inoculate the marine-derived fungus *Aspergillus aculeatus* in an appropriate marine-based growth medium.
- **2. Experimental Design (RSM-BBD):** Use a Response Surface Methodology with a Box-Behnken Design to optimize the critical parameters. Key factors to include are:
  - pH
  - Temperature
  - Fungal Dry Weight
  - Concentration of Redox Mediators (e.g., ABTS, HOBT, p-Coumaric acid)
- **3. Reaction Setup:** Add **olsalazine** to the fungal cultures under the optimized conditions. Set up parallel systems with and without redox mediators.
- **4. Laccase Stability Assessment:** In the laccase-mediator systems, measure the stability of the laccase enzyme at the end of the degradation process, especially at high **olsalazine** concentrations (e.g., 2 mM).
- **5. Kinetics Analysis:** Determine the degradation kinetics. The study used a pseudo-second-order model and Michaelis-Menten kinetics to analyze the removal rates and enzyme-substrate interaction.
- **6. Sample Analysis & Quantification:** Monitor **olsalazine** concentration over time (e.g., over 7 days) using a validated analytical method, such as HPLC, to calculate the removal percentage.

This workflow can be visualized as follows:

## Fungal Degradation Workflow



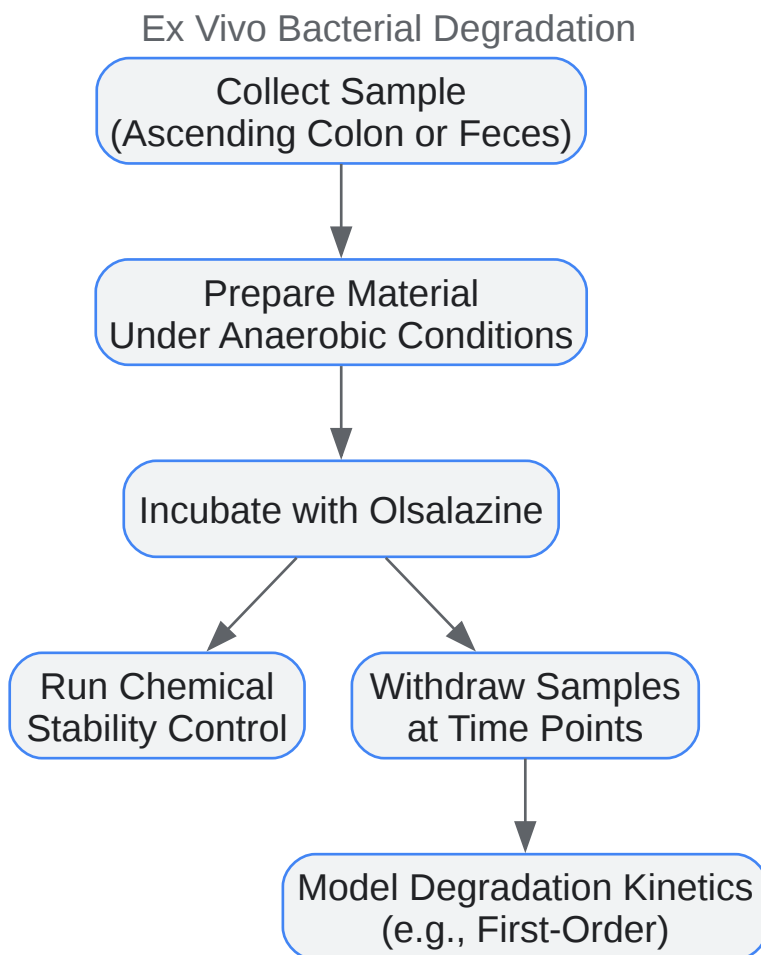
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## Protocol for Ex Vivo Bacterial Degradation Kinetics [3] [4]

This protocol describes how to study the degradation of **olsalazine** by bacteria from the human colon.

- **1. Sample Collection:**
  - **Ascending Colon Content:** Collect from healthy adults under anaerobic conditions. The study used a crossover design to simulate both fasted and fed states.
  - **Fecal Material:** Collect feces from healthy adults.
- **2. Sample Preparation:**

- **Ascending Colon Material:** Ultracentrifuge the contents. Dilute the precipitate with a volume of normal saline equivalent to the supernatant.
- **Fecal Material:** Prepare a homogenate from the collected feces.
- **3. Anaerobic Incubation:** Conduct all subsequent steps under strict anaerobic conditions. Incubate **olsalazine** with the prepared bacterial materials.
- **4. Stability Control:** First, confirm the chemical stability of **olsalazine** in phosphate buffers (pH 4.0-9.0) for the planned duration.
- **5. Kinetics Evaluation:** Withdraw samples at predetermined time points. Analyze the remaining **olsalazine** concentration using a suitable method (e.g., LC-MS). Fit the degradation data to kinetic models (e.g., first-order) to calculate the half-life.



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## Frequently Asked Questions (FAQs)

**Q1: What is the recommended storage condition for olsalazine powder or capsules?** While the search results do not provide specific storage conditions for the pure drug substance (API), the commercial capsule formulation (**Dipentum**) should be stored at **25°C (77°F)**, with excursions permitted between **15°C and 30°C (59°F to 86°F)** [6]. For laboratory standards, it is advisable to follow ICH Q1 guidelines for long-term and accelerated stability testing [7].

**Q2: Why does olsalazine degrade much faster in fecal material than in contents from the ascending colon?** The bacterial load and metabolic activity are significantly higher in fecal material compared to the contents of the fasted ascending colon. The arrival of food remnants (fed state) in the ascending colon further reduces degradation rates, likely by diluting the bacterial concentration or providing alternative substrates for the microbes [3] [4].

**Q3: How can I prevent the degradation of olsalazine and its metabolite (5-ASA) in biological samples like feces and urine?** For biological samples, stability is highly temperature-dependent. To ensure accurate analysis:

- **Feces:** The concentration of 5-aminosalicylic acid (5-ASA) decreases markedly when stored at 4°C or room temperature. Addition of a preservative like **HgCl<sub>2</sub>** is effective. For long-term storage, freeze at **-20°C** [5].
- **Urine:** **Olsalazine** and its acetylated metabolite (Ac-5-ASA) are stable in urine, but 5-ASA levels decrease at 4°C and room temperature. Store urine samples at **-20°C** to preserve all analytes [5].

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To cite this document: Smolecule. [Olsalazine Stability Data & Experimental Conditions]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b538051#olsalazine-stability-and-storage-conditions>]

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